

A Comparative Guide to the Mass Spectrometry Fragmentation of Dihydroxyfumaric Acid

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Compound of Interest

Compound Name: Dihydroxyfumaric acid dihydrate

CAS No.: 20688-70-4

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For Researchers, Scientists, and Drug Development Professionals

Introduction

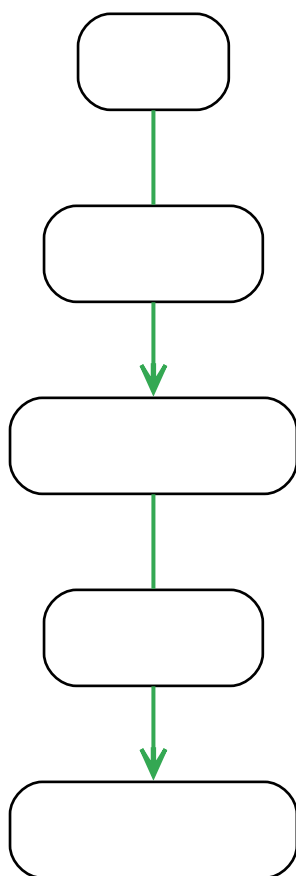
Dihydroxyfumaric acid, a C4-dicarboxylic acid, plays a role in various biochemical pathways and is of interest to researchers in metabolomics and drug development. Understanding its structural characteristics is paramount, and mass spectrometry stands as a powerful analytical technique for this purpose. This guide provides an in-depth analysis of the collision-induced dissociation (CID) fragmentation pattern of dihydroxyfumaric acid, offering a comparative perspective with related small organic acids. By elucidating its fragmentation pathways, we aim to equip researchers with the knowledge to confidently identify and differentiate this molecule in complex biological matrices.

Part 1: The Fragmentation Signature of Dihydroxyfumaric Acid in Negative Ion Mode ESI-MS/MS

Electrospray ionization (ESI) in negative ion mode is particularly well-suited for the analysis of acidic molecules like dihydroxyfumaric acid, as they readily form deprotonated species, $[M-H]^-$. The subsequent fragmentation of this precursor ion via collision-induced dissociation (CID) provides a characteristic fingerprint.

The deprotonated molecule of dihydroxyfumaric acid has a mass-to-charge ratio (m/z) of 147.0. [1] Experimental data reveals a distinct fragmentation pattern for this precursor ion. [1] The primary fragmentation pathways observed are the neutral losses of water (H_2O) and carbon dioxide (CO_2), which are common for dicarboxylic acids. [2][3][4]

A significant fragment ion is observed at m/z 103.1, corresponding to the loss of carbon dioxide (44 Da) from the precursor ion. This decarboxylation is a hallmark of the fragmentation of many carboxylic acids. [2][3] Another notable fragment is seen at m/z 59.3. The fragmentation cascade can be visualized as follows:



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Caption: Fragmentation pathway of deprotonated dihydroxyfumaric acid.

Table 1: Experimentally Observed Fragment Ions of Dihydroxyfumaric Acid in Negative Ion Mode ESI-MS/MS

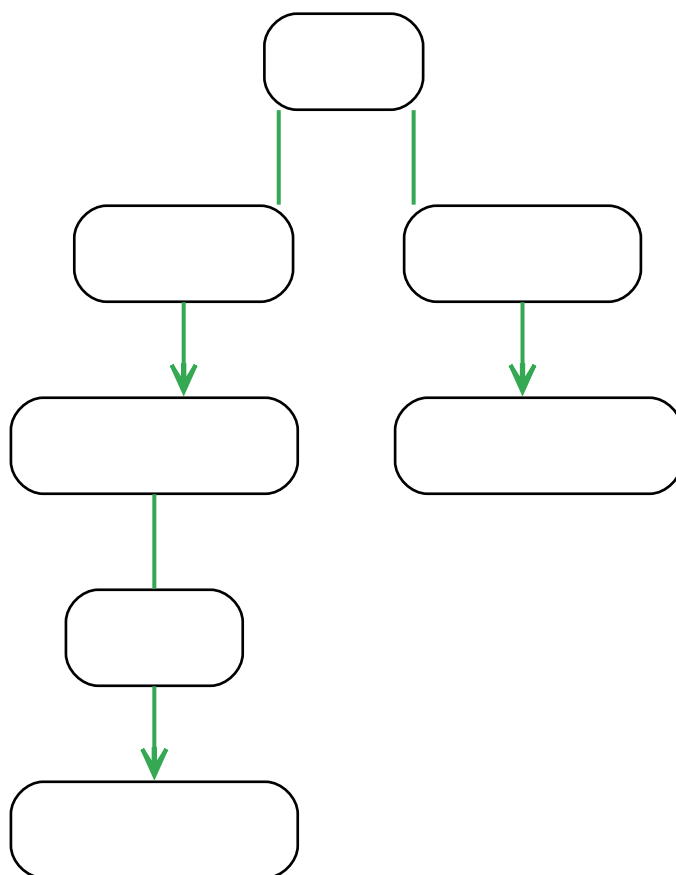
Precursor Ion (m/z)	Fragment Ion (m/z)	Neutral Loss (Da)	Proposed Fragment Structure
147.0	103.1	44	$[C_3H_3O_4]^-$
147.0	59.3	88 (2 x CO ₂)	$[C_2H_3O_2]^-$

Part 2: Predicting the Fragmentation of Dihydroxyfumaric Acid in Positive Ion Mode ESI-MS/MS

While experimental data for the positive ion mode fragmentation of dihydroxyfumaric acid is not readily available in the reviewed literature, we can predict its behavior based on the general principles of mass spectrometry for similar molecules. In positive ion mode, dihydroxyfumaric acid is expected to form a protonated molecule, $[M+H]^+$, with an m/z of 149.0.

The fragmentation of this protonated species would likely be driven by the presence of the hydroxyl and carboxylic acid functional groups. Common fragmentation pathways for such compounds include the neutral loss of water (H₂O) and formic acid (HCOOH).

The proposed fragmentation cascade is depicted below:



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Caption: Predicted fragmentation of protonated dihydroxyfumaric acid.

Table 2: Predicted Fragment Ions of Dihydroxyfumaric Acid in Positive Ion Mode ESI-MS/MS

Precursor Ion (m/z)	Predicted Fragment Ion (m/z)	Neutral Loss (Da)	Proposed Fragmentation Pathway
149.0	131.0	18	Loss of water (H ₂ O)
149.0	103.0	46	Loss of formic acid (HCOOH)
131.0	103.0	28	Loss of carbon monoxide (CO)

Part 3: A Comparative Look at Related Dicarboxylic Acids

To better understand the unique fragmentation characteristics of dihydroxyfumaric acid, it is insightful to compare it with its structural isomers and other related dicarboxylic acids.

Dihydroxymaleic Acid (cis-isomer)

Dihydroxymaleic acid is the cis-isomer of dihydroxyfumaric acid. While extensive searches of the available literature did not yield specific experimental mass spectrometry fragmentation data for dihydroxymaleic acid, it is reasonable to predict that it would exhibit similar primary fragmentation pathways, namely the loss of water and carbon dioxide. However, the stereochemical differences between the cis and trans isomers could potentially lead to variations in the relative abundances of fragment ions due to differences in the stability of the precursor and fragment ions, as well as the energetics of the fragmentation pathways.

Fumaric and Maleic Acid

Fumaric acid (the trans-isomer) and maleic acid (the cis-isomer) are the non-hydroxylated analogs of dihydroxyfumaric and dihydroxymaleic acid, respectively. Their fragmentation is dominated by the loss of one and two molecules of carbon dioxide. The presence of the hydroxyl groups in dihydroxyfumaric acid introduces additional fragmentation channels, such as the loss of water, making its mass spectrum more complex and informative.

Tartaric Acid

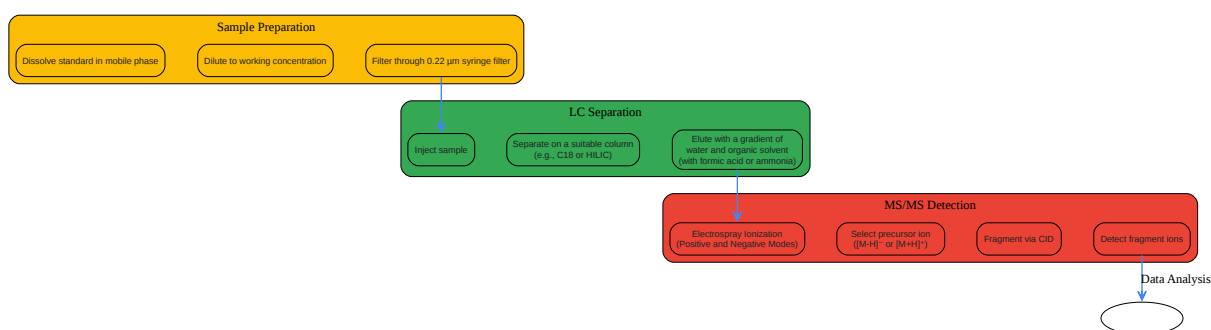
Tartaric acid is another C4-dihydroxydicarboxylic acid. In negative ion mode ESI-MS/MS, the deprotonated molecule of tartaric acid ($[M-H]^-$ at m/z 149) undergoes a characteristic neutral loss of 62 Da, which corresponds to the combined loss of CO_2 and H_2O . This is a common fragmentation for compounds with a carboxylic acid group and a hydroxyl group on an adjacent carbon.

Table 3: Comparison of Key Fragments of Dihydroxyfumaric Acid and Related Compounds (Negative Ion Mode)

Compound	Precursor Ion [M-H] ⁻ (m/z)	Key Fragment Ions (m/z)	Primary Neutral Losses
Dihydroxyfumaric Acid	147.0	103.1, 59.3	CO ₂ , 2xCO ₂
Fumaric Acid	115.0	71.0	CO ₂
Maleic Acid	115.0	71.0	CO ₂
Tartaric Acid	149.0	87.0	CO ₂ + H ₂ O

Part 4: Experimental Protocol for LC-MS/MS Analysis

This section provides a general workflow for the analysis of dihydroxyfumaric acid and its comparators using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.



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Caption: General workflow for LC-MS/MS analysis of organic acids.

Step-by-Step Methodology:

- Sample Preparation:
 - Prepare stock solutions of dihydroxyfumaric acid and other organic acid standards (e.g., fumaric, maleic, tartaric acid) at a concentration of 1 mg/mL in a suitable solvent (e.g., 50:50 methanol:water).
 - Prepare working solutions by diluting the stock solutions with the initial mobile phase to a final concentration range of 1-10 µg/mL.
 - For biological samples, perform a protein precipitation step (e.g., with cold acetonitrile) followed by centrifugation. The supernatant can then be diluted for analysis.
 - Filter all samples through a 0.22 µm syringe filter before injection.
- Liquid Chromatography (LC) Conditions:
 - Column: A reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 3.5 µm particle size) or a HILIC column can be used for the separation of these polar analytes.
 - Mobile Phase A: Water with 0.1% formic acid (for positive ion mode) or 5 mM ammonium acetate (for negative ion mode).
 - Mobile Phase B: Acetonitrile with 0.1% formic acid (for positive ion mode) or acetonitrile (for negative ion mode).
 - Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analytes, followed by a re-equilibration step.
 - Flow Rate: 0.3-0.5 mL/min.
 - Injection Volume: 5-10 µL.

- Mass Spectrometry (MS) Conditions:
 - Ionization Source: Electrospray Ionization (ESI).
 - Polarity: Separate runs for positive and negative ion modes.
 - Scan Mode: Full scan for initial identification of precursor ions, followed by product ion scans (MS/MS) for fragmentation analysis. Multiple Reaction Monitoring (MRM) can be used for targeted quantification.
 - Capillary Voltage: Typically 3-4 kV.
 - Source Temperature: 120-150 °C.
 - Desolvation Gas Flow and Temperature: Optimize based on the instrument manufacturer's recommendations (e.g., 600-800 L/hr at 350-450 °C).
 - Collision Gas: Argon.
 - Collision Energy: Optimize for each compound to achieve optimal fragmentation (typically in the range of 10-40 eV).

Conclusion

The mass spectrometry fragmentation of dihydroxyfumaric acid is characterized by distinct pathways that are influenced by the ionization mode. In negative ion mode, the deprotonated molecule readily undergoes decarboxylation, providing a clear diagnostic marker. While experimental data in positive ion mode is lacking, predictable losses of water and formic acid from the protonated molecule offer a basis for its identification. Comparison with related dicarboxylic acids highlights the influence of the hydroxyl groups on the fragmentation process, providing a richer fragmentation pattern that can be leveraged for confident structural elucidation. The experimental protocol outlined in this guide provides a robust starting point for researchers to develop and validate their own methods for the analysis of dihydroxyfumaric acid and other small organic acids in various matrices.

References

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